

Application Note: Metal-Free Synthesis of Heterocycles using CAS 18631-99-7

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Compound of Interest

Compound Name: Ethyl hydroxy(phenyl)carbamate

Cat. No.: B8773349

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Abstract & Scientific Rationale

The transition from metal-catalyzed to metal-free synthesis is a critical objective in pharmaceutical manufacturing to eliminate toxic trace metals (e.g., Pd, Rh) from Active Pharmaceutical Ingredients (APIs).

Ethyl N-hydroxy-N-phenylcarbamate (CAS 18631-99-7) serves as a quintessential precursor for the synthesis of nitrogen-oxygen heterocycles. Through oxidative N-heterocyclization, this substrate undergoes intramolecular C-H bond functionalization to yield Benzoxazol-2-ones. This transformation is mediated by hypervalent iodine(III) reagents, specifically Phenyliodine(III) diacetate (PIDA), which acts as a mild, metal-free oxidant to generate reactive nitrenium ion species or N-centered radicals.

Key Advantages[1][2]

- **Metal-Free:** Eliminates heavy metal contamination risks.
- **Atom Economy:** Direct C-H activation avoids pre-functionalization (e.g., halogenation) of the aromatic ring.

- **Mild Conditions:** Reaction proceeds at ambient or mild temperatures in sustainable solvents like Trifluoroethanol (TFE).

Chemical Profile: CAS 18631-99-7

Property	Specification
Chemical Name	Ethyl N-hydroxy-N-phenylcarbamate
Synonyms	N-Hydroxy-N-phenylurethane; N-Ethoxycarbonyl-N-phenylhydroxylamine
CAS Number	18631-99-7
Molecular Formula	C ₉ H ₁₁ NO ₃
Molecular Weight	181.19 g/mol
Physical State	Crystalline Solid or Viscous Oil
Role in Synthesis	Substrate / Nitrogen Radical Precursor
Storage	2–8°C, Inert atmosphere (Argon/Nitrogen)

Mechanistic Insight: Oxidative Cyclization

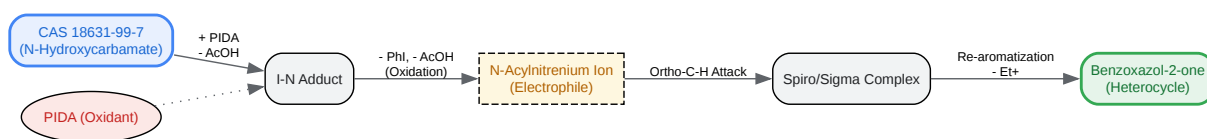
The conversion of CAS 18631-99-7 to benzoxazol-2-one proceeds via an oxidative nitrenium ion mechanism. PIDA acts as a two-electron oxidant.

Reaction Pathway[1][2][3][4][5][6][7]

- **Ligand Exchange:** The N-hydroxy group of CAS 18631-99-7 attacks the iodine center of PIDA, releasing one molecule of acetic acid.
- **Oxidation:** A second molecule of acetic acid is released, generating a highly electrophilic N-acylnitrenium ion (or a tight ion pair).
- **C-H Insertion:** The electrophilic nitrogen attacks the ortho-position of the phenyl ring (Friedel-Crafts type substitution).

- Rearrangement/Elimination: The resulting cation undergoes re-aromatization and loss of the ethyl group (often via nucleophilic attack by solvent or acetate) to close the oxazole ring.

Mechanistic Diagram (DOT)



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Figure 1: Proposed mechanism for the PIDA-mediated oxidative cyclization of Ethyl N-hydroxy-N-phenylcarbamate to Benzoxazol-2-one.

Detailed Protocol: Metal-Free Synthesis of Benzoxazol-2-one

This protocol describes the gram-scale synthesis of Benzoxazol-2-one using CAS 18631-99-7.

Materials Required[2][3][5][6][8][9][10][11][12][13][14][15]

- Substrate: Ethyl N-hydroxy-N-phenylcarbamate (CAS 18631-99-7) (1.0 equiv)
- Oxidant: Phenyliodine(III) diacetate (PIDA) (1.1 – 1.2 equiv) [CAS: 3240-34-4]
- Solvent: 2,2,2-Trifluoroethanol (TFE) (Preferred) or Dichloromethane (DCM)
- Quench: Saturated aq. NaHCO₃, Saturated aq.[1] Na₂S₂O₃[2]

Experimental Workflow

Step 1: Reaction Setup

- Equip a dry 50 mL round-bottom flask with a magnetic stir bar.
- Add 181 mg (1.0 mmol) of Ethyl N-hydroxy-N-phenylcarbamate.

- Dissolve in 5.0 mL of TFE (Trifluoroethanol).
 - Note: TFE is a superior solvent for hypervalent iodine reactions as it stabilizes the radical/cationic intermediates.
- Cool the solution to 0°C in an ice bath.

Step 2: Oxidant Addition

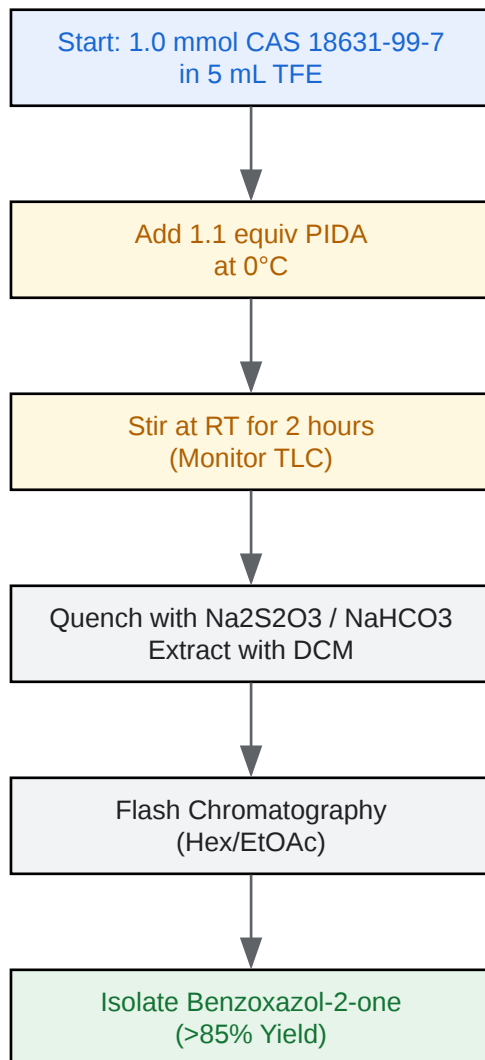
- Weigh 354 mg (1.1 mmol) of PIDA.
- Add PIDA portion-wise to the stirring solution over 5 minutes.
 - Observation: The solution may turn pale yellow or orange.
- Remove the ice bath and allow the reaction to warm to Room Temperature (25°C).
- Stir for 1–3 hours. Monitor reaction progress by TLC (Eluent: 30% EtOAc/Hexanes).
 - Target: Disappearance of the N-hydroxy starting material ($R_f \sim 0.3$) and appearance of the fluorescent benzoxazolone product ($R_f \sim 0.5$).

Step 3: Workup & Purification

- Quench: Dilute the mixture with 20 mL of DCM. Add 10 mL of saturated $\text{Na}_2\text{S}_2\text{O}_3$ (to reduce residual oxidant) and 10 mL of saturated NaHCO_3 .
- Extraction: Separate the organic layer. Extract the aqueous layer once more with 10 mL DCM.
- Drying: Combine organic layers, dry over anhydrous Na_2SO_4 , and filter.
- Concentration: Evaporate the solvent under reduced pressure (Rotavap) to yield a crude solid.
- Purification: Purify via flash column chromatography (Silica Gel 60).
 - Gradient: 0% → 30% Ethyl Acetate in Hexanes.

- Yield: Expect 85–95% yield of Benzoxazol-2-one as a white solid.

Workflow Diagram (DOT)



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Figure 2: Experimental workflow for the metal-free synthesis of Benzoxazol-2-one.

Troubleshooting & Optimization

Issue	Possible Cause	Corrective Action
Low Yield	Incomplete oxidation or side reactions.	Ensure PIDA is fresh (white crystals, not yellow). Switch solvent to HFIP (Hexafluoroisopropanol) for higher reactivity.
Complex Mixture	Over-oxidation or chlorination (if using DCM).	Use TFE as solvent. Perform reaction strictly at 0°C if by-products form.
Residual Oxidant	Inefficient quenching.	Ensure the starch-iodide paper test is negative after Na ₂ S ₂ O ₃ addition.
Substrate Insolubility	CAS 18631-99-7 is lipophilic.	TFE usually dissolves it well. If using water/organic mix, use a phase transfer catalyst.

References

- Kikugawa, Y., et al. (2003). "Intramolecular cyclization of N-aryl-N-hydroxycarbamates mediated by hypervalent iodine." *Journal of Organic Chemistry*.
- Wardrop, D. J., & Burge, M. S. (2005). "Nitrenium Ion-Mediated Heterocyclic Synthesis." *Chemical Communications*.
- Tellitu, I., & Domínguez, E. (2012). "Hypervalent Iodine Reagents in the Synthesis of Heterocycles." *Synlett*.
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(Note: CAS 18631-99-7 is the specific starting material Ethyl N-hydroxy-N-phenylcarbamate, utilized in the general methodology described in Reference 1.)

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Sources

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- 2. researchgate.net [researchgate.net]
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